

# Personal protective equipment for handling 1,2,3-Tris(fluoromethyl)benzene

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## Compound of Interest

Compound Name: 1,2,3-Tris(fluoromethyl)benzene

Cat. No.: B12634173

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## Essential Safety and Handling Guide for 1,2,3-Tris(fluoromethyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical information for handling **1,2,3-Tris(fluoromethyl)benzene**. It includes detailed operational procedures and disposal plans to ensure the safety of laboratory personnel and compliance with regulations.

## Hazard Identification and Personal Protective Equipment (PPE)

**1,2,3-Tris(fluoromethyl)benzene** is a flammable liquid and is irritating to the eyes, skin, and respiratory system.<sup>[1][2]</sup> Proper PPE is mandatory to minimize exposure and ensure safety.

Summary of Required Personal Protective Equipment

PPE Category	Specification	Purpose
Eye Protection	Chemical splash goggles or a full-face shield.[1]	Protects against splashes and vapors.
Hand Protection	Chemical-resistant gloves. Due to the lack of specific breakthrough time data for 1,2,3-Tris(fluoromethyl)benzene, glove selection should be based on compatibility with similar aromatic and chlorinated solvents.[3]	Prevents skin contact and absorption.
Body Protection	Flame-retardant lab coat worn over long-sleeved clothing and long pants.	Protects skin from splashes and fire hazards.
Foot Protection	Closed-toe shoes made of a chemically resistant material.	Protects feet from spills.
Respiratory Protection	An air-purifying respirator with an organic vapor cartridge is required if working outside of a certified chemical fume hood or if exposure limits are exceeded.[4][5]	Prevents inhalation of harmful vapors.

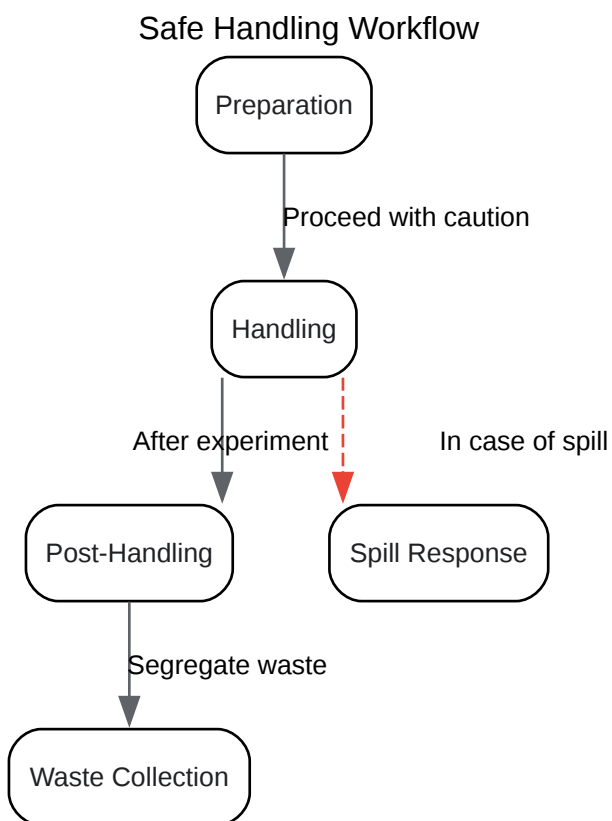
### Glove Material Compatibility for Aromatic Fluorinated Compounds

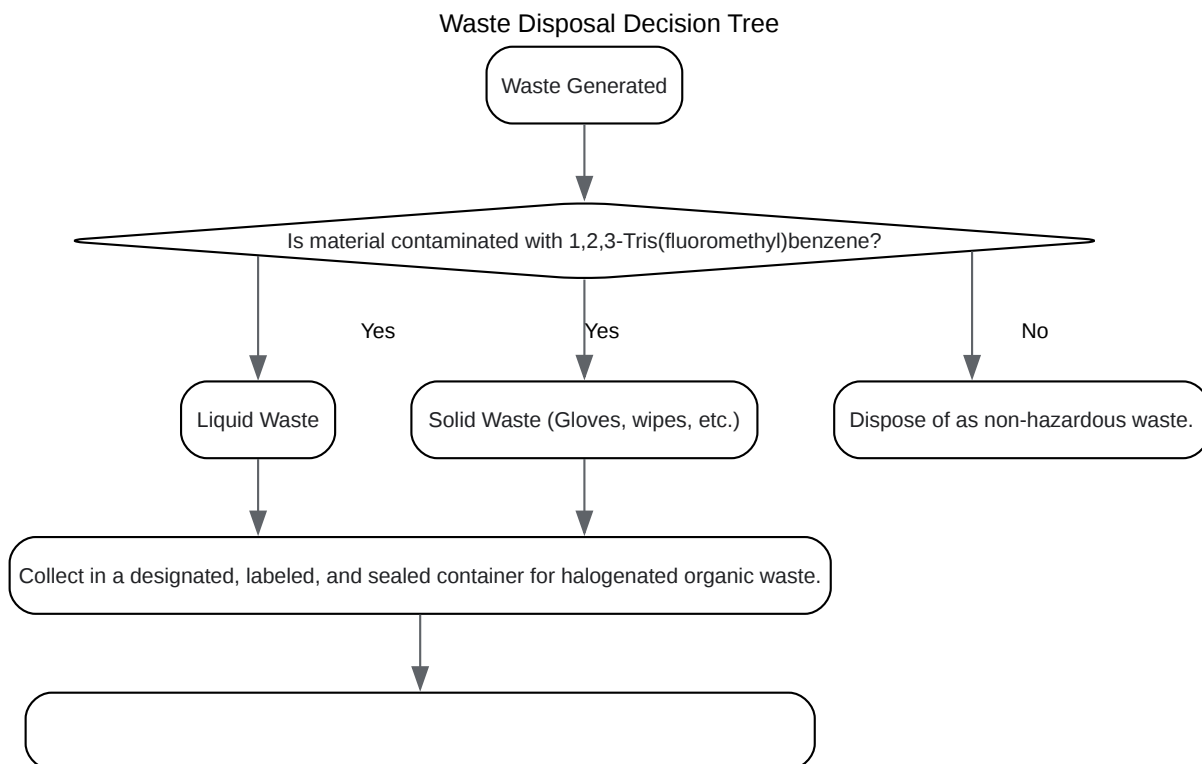
Glove Material	Breakthrough Time (General Recommendation)	Dexterity	Notes
Viton®	Excellent (> 8 hours)	Good	Recommended for prolonged contact.
Butyl Rubber	Good to Excellent (> 4 hours)	Good	Offers good resistance to a wide range of chemicals.
Neoprene	Fair to Good (> 1 hour)	Excellent	Suitable for incidental splash protection.
Nitrile	Not Recommended to Fair (< 1 hour)	Excellent	Not recommended for prolonged contact with aromatic solvents.
Natural Rubber (Latex)	Not Recommended (< 1 hour)	Excellent	Poor resistance to aromatic solvents.

Note: The breakthrough times listed are general guidelines for similar chemical classes.[6] It is crucial to consult the glove manufacturer's specific chemical resistance data. Always inspect gloves for any signs of degradation before use.

## Operational Plan: Step-by-Step Handling Protocol

Workflow for Safe Handling of **1,2,3-Tris(fluoromethyl)benzene**





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